

Application Notes and Protocols for Atrasentan Hydrochloride in DMSO

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Compound of Interest

Compound Name: Atrasentan Hydrochloride

Cat. No.: B519724

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Introduction

Atrasentan Hydrochloride (also known as ABT-627) is a potent and selective antagonist of the endothelin-A (ETA) receptor.[1][2] Endothelin-1 (ET-1), a powerful vasoconstrictor, exerts its effects through binding to ETA and ETB receptors.[3] The activation of ETA receptors is implicated in vasoconstriction and cell proliferation.[3] By selectively blocking the ETA receptor, **Atrasentan Hydrochloride** inhibits these pathways, making it a valuable tool in studying and potentially treating various conditions, including certain cancers and chronic kidney disease.[2][4] These application notes provide detailed protocols for the preparation, storage, and handling of **Atrasentan Hydrochloride** stock solutions in dimethyl sulfoxide (DMSO) for in vitro research applications.

Chemical Properties

A summary of the key chemical properties of **Atrasentan Hydrochloride** is presented below.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₂₉ H ₃₉ ClN ₂ O ₆ | [4] |
| Molecular Weight | 547.08 g/mol | [5] |
| CAS Number | 195733-43-8 | [5] |
| Appearance | Solid | [6] |
| Purity | ≥98% | [7] |

Solubility and Stock Solution Preparation

Atrasentan Hydrochloride is readily soluble in DMSO.[6][7] For optimal results, it is recommended to use fresh, anhydrous DMSO as its hygroscopic nature can affect solubility.[8][9]

Solubility Data:

| Solvent | Solubility | Concentration (mM) | Notes | Reference |
|------------------|-------------|--------------------|---|-----------|
| DMSO | 30 mg/mL | 54.84 mM | Sonication is recommended. | [10] |
| DMSO | 28.57 mg/mL | 52.22 mM | Ultrasonic assistance may be needed. | [5] |
| DMSO | ≥10 mg/mL | - | - | [6] |
| H ₂ O | 0.4 mg/mL | 0.73 mM | Requires pH adjustment to 4 with HCl and heating to 60°C. | [10] |

Recommended Protocol for Preparing a 10 mM Stock Solution in DMSO:

This protocol provides instructions for preparing 1 mL of a 10 mM **Atrasentan Hydrochloride** stock solution. Adjust volumes as needed for different concentrations or volumes.

Materials:

- **Atrasentan Hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Safety First:** Before handling the compound, review the Safety Data Sheet (SDS). Handle **Atrasentan Hydrochloride** in a well-ventilated area, wearing appropriate PPE.
- **Weighing:** Accurately weigh out 5.47 mg of **Atrasentan Hydrochloride** powder and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Atrasentan Hydrochloride** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (Recommended):** If the compound does not fully dissolve, place the tube in a sonicator water bath for 5-10 minutes.^{[5][10]} This will aid in complete solubilization.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles.

Storage and Stability

Proper storage is crucial to maintain the integrity of the **Atrasentan Hydrochloride** stock solution.

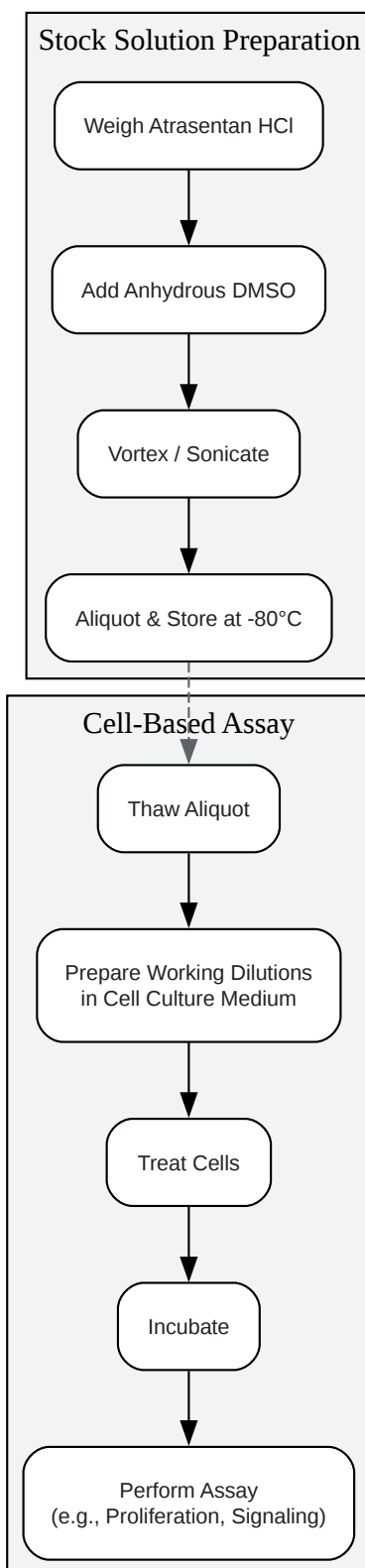
| Storage Condition | Duration | Notes | Reference |
|-------------------|---------------|--|----------------------|
| -80°C | Up to 1 year | Recommended for long-term storage. | [10] |
| -20°C | Up to 1 month | Suitable for short-term storage. | [8] |
| Powder (at -20°C) | Up to 3 years | Store the solid compound in a cool, dry place. | [10] |

Important Considerations:

- Hygroscopic Nature of DMSO: DMSO can absorb moisture from the air, which may impact the stability and solubility of the compound over time.[\[11\]](#)[\[12\]](#) Use fresh, anhydrous DMSO and keep stock solution vials tightly sealed.
- Freeze-Thaw Cycles: Avoid multiple freeze-thaw cycles as this can lead to degradation of the compound. Aliquoting into single-use vials is highly recommended.[\[9\]](#)
- Light Sensitivity: Protect the stock solution from light.

Experimental Workflow

The following diagram illustrates a typical workflow for using the **Atrasentan Hydrochloride** stock solution in a cell-based assay.

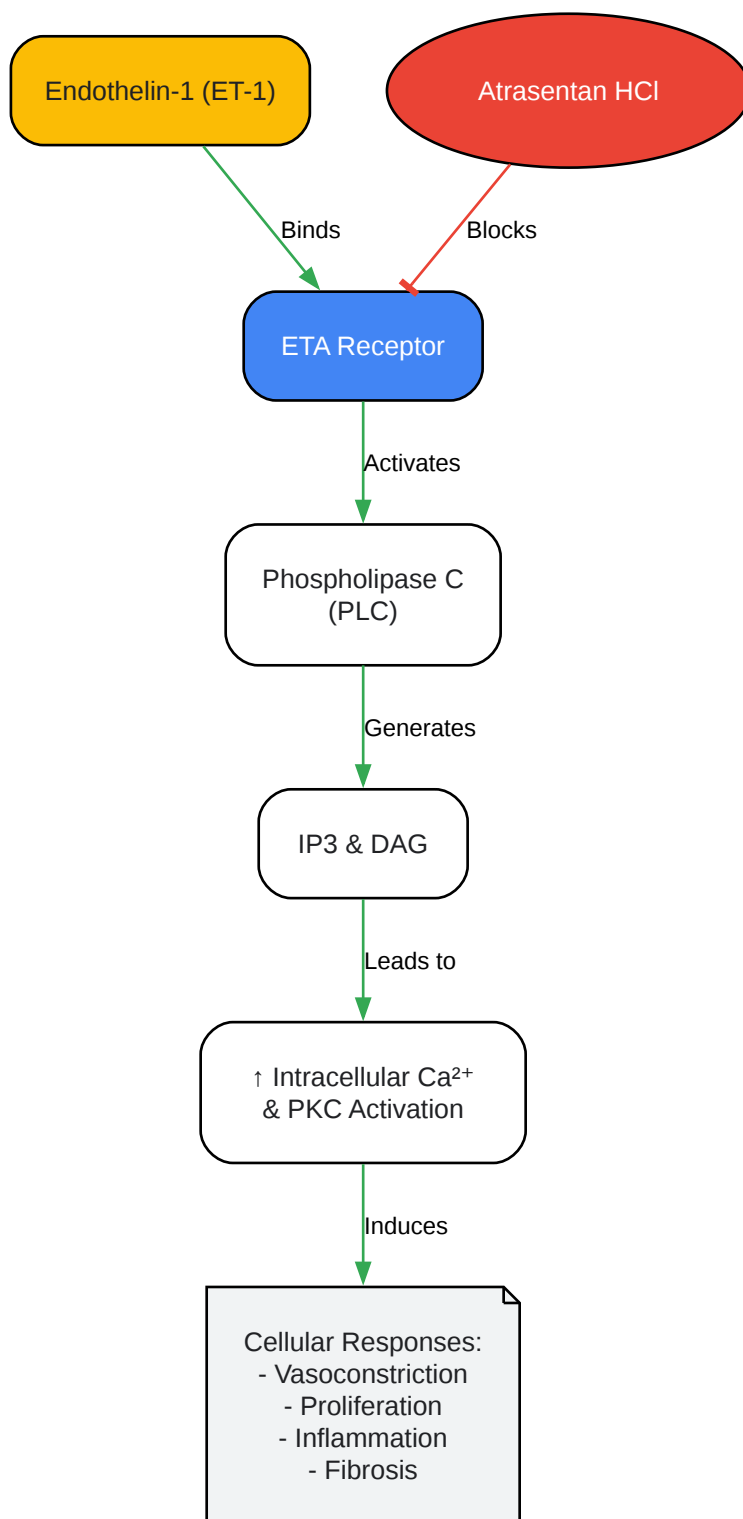


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Experimental workflow for **Atrasentan Hydrochloride**.

Signaling Pathway

Atrasentan Hydrochloride acts by blocking the Endothelin-A (ETA) receptor, thereby inhibiting the downstream signaling cascade initiated by Endothelin-1 (ET-1).



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Atrasentan's mechanism of action.

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